

A Comparative Guide to Analytical Standards of **cis-(Z)-Flupentixol Dihydrochloride**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-(Z)-Flupentixol Dihydrochloride*

Cat. No.: *B7821017*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the quality and reliability of analytical standards are paramount for accurate quantification and qualification of pharmaceutical compounds. This guide provides a comparative overview of commercially available analytical standards for **cis-(Z)-Flupentixol Dihydrochloride**, focusing on key quality attributes and the analytical methodologies used for their characterization.

Comparison of Supplier Specifications

cis-(Z)-Flupentixol Dihydrochloride is the therapeutically active isomer of Flupentixol, a thioxanthene derivative with antipsychotic properties. It functions as a potent antagonist of both D1 and D2 dopamine receptors.[1][2][3] The accuracy of research and quality control relies on well-characterized analytical standards. Below is a summary of specifications from various suppliers.

Supplier	Product Code	Purity Specification	CAS Number	Molecular Formula	Molecular Weight
LGC Standards	TRC-F597980	>95% (HPLC) [4]	51529-01-2[4][5]	C23H27Cl2F3N2OS[4][5]	507.44[4][5]
Simson Pharma	F600008	Certificate of Analysis available[6]	51529-01-2[6]	C23H25F3N2OS.2HCl[6]	507.44[6]
Pharmaffiliates	PA 06 0371001	N/A	51529-01-2[7]	C23H27Cl2F3N2OS[7]	507.44[7]
Sigma-Aldrich	N/A	≥98% (HPLC) [8]	51529-01-2	N/A	N/A
Xcess Biosciences	N/A	≥98%[2]	51529-01-2[2]	C23H27Cl2F3N2OS[2]	507.44[2]

Experimental Protocols for Quality Assessment

The following are detailed methodologies for key experiments to assess the quality of **cis-(Z)-Flupentixol Dihydrochloride** analytical standards.

Purity Determination and Isomer Separation by High-Performance Liquid Chromatography (HPLC)

This method is adapted from a published procedure for the analysis of clopenthixol isomers, which is structurally related to flupentixol, and can be applied for the separation of cis-(Z)- and trans-(E)- isomers of flupentixol.[9]

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Reversed-phase C8 column (150 x 4.6 mm I.D., 5 µm particle size).[9]
- Mobile Phase: A mixture of 25 mM phosphate buffer and acetonitrile (65:35 v/v), with the pH adjusted to 3.0.[9]

- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 230 nm.[\[9\]](#)
- Sample Preparation: Dissolve an accurately weighed amount of the analytical standard in the mobile phase to a known concentration.
- Procedure: Inject the sample solution into the HPLC system and record the chromatogram. The purity is determined by the area percentage of the main peak, and the separation of isomers should be monitored.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H -NMR and ^{19}F -NMR are powerful techniques for the structural confirmation of **cis-(Z)-Flupentixol Dihydrochloride** and for quantifying the isomeric ratio.

- Instrumentation: A 300 MHz or higher NMR spectrometer.
- Sample Preparation: Dissolve the sample in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
- ^1H -NMR Analysis: The ratio of cis-(Z)- to trans-(E)- isomers can be determined by integrating the signals corresponding to the vinylic proton, which appears at different chemical shifts for the two isomers.[\[10\]](#)
- ^{19}F -NMR Analysis: A selective ^{19}F -NMR method can be used for the assay of flupentixol in biological matrices and can be adapted for the analysis of the analytical standard.[\[11\]](#) The trifluoromethyl group provides a distinct signal for quantification.

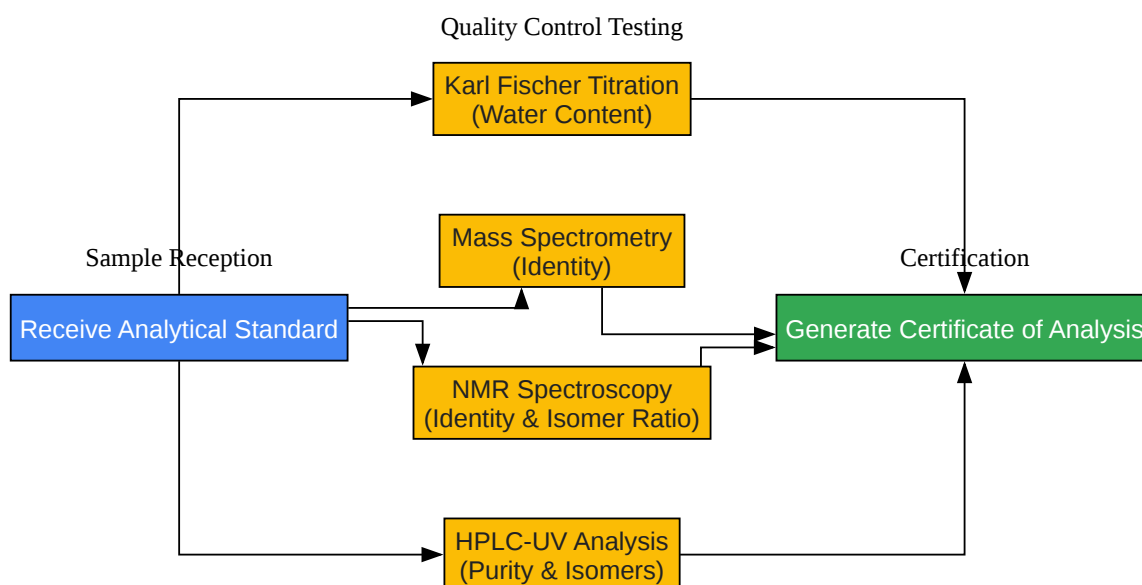
Identity Confirmation by Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer, for example, coupled with an HPLC system (LC-MS).
- Ionization: Electrospray ionization (ESI) in positive mode.
- Procedure: Introduce the sample into the mass spectrometer. The resulting mass spectrum should show a prominent ion corresponding to the molecular weight of the protonated cis-

(Z)-Flupentixol cation.

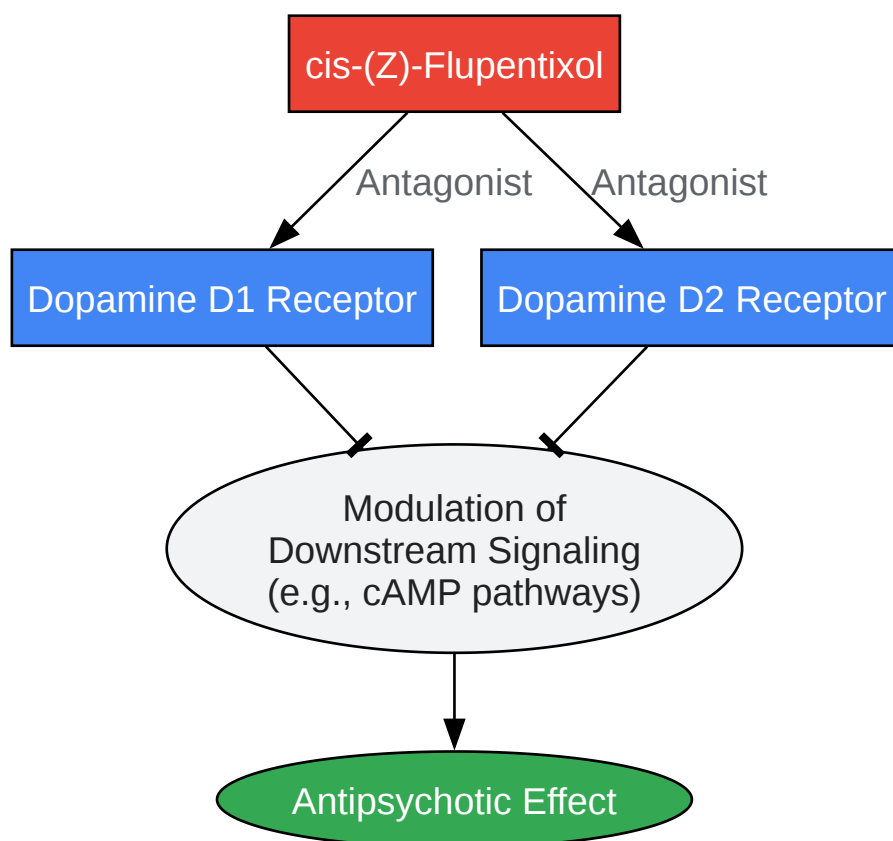
Visualizing Workflows and Pathways

To aid in understanding the analytical process and the compound's mechanism of action, the following diagrams are provided.



[Click to download full resolution via product page](#)

Analytical workflow for standard certification.



[Click to download full resolution via product page](#)

Dopamine receptor antagonist signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cis-(Z)-Flupentixol dihydrochloride | CAS#:51529-01-2 | Chemsrce [chemsrc.com]
- 2. xcessbio.com [xcessbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cis-(Z)-Flupentixol Dihydrochloride | LGC Standards [lgcstandards.com]
- 5. cis-(Z)-Flupentixol Dihydrochloride | LGC Standards [lgcstandards.com]

- 6. Cis-(Z)-Flupentixol Dihydrochloride | CAS No- 51529-01-2 | Simson Pharma Limited [simsonpharma.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. 顺式-(Z)-氟噻唑 二盐酸盐 ≥98% (HPLC), solid | Sigma-Aldrich [sigmaaldrich.com]
- 9. Liquid chromatographic analysis of the cis(Z)- and trans(E)-isomers of clopenthixol in human plasma using a novel solid phase extraction procedure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. jopcr.com [jopcr.com]
- 11. A selective ¹⁹F nuclear magnetic resonance spectroscopic method for the assay of the neuroleptic drug cis(Z)-flupentixol in human serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to Analytical Standards of cis-(Z)-Flupentixol Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7821017#analytical-standards-for-cis-z-flupentixol-dihydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com